

# 2,3-Dichloro-6-fluorobenzaldehyde safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 2,3-Dichloro-6-fluorobenzaldehyde

Cat. No.: B1306592

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## A Technical Guide to the Safe Handling of 2,3-Dichloro-6-fluorobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2,3-Dichloro-6-fluorobenzaldehyde** (CAS No: 95399-95-4). The information is compiled to guide laboratory personnel in the safe use, storage, and disposal of this compound.

## Chemical Identification and Properties

**2,3-Dichloro-6-fluorobenzaldehyde** is a halogenated benzaldehyde derivative. Its chemical structure and basic properties are summarized below.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	<b>95399-95-4</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> FO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	193.00 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	56-60 °C	<a href="#">[3]</a>
Water Solubility	Slightly soluble in water	<a href="#">[3]</a>
Sensitivity	Air Sensitive	<a href="#">[3]</a>
Boiling Point	No data available	
Density	No data available	

| Flash Point | No data available | |

## Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance is classified as hazardous.[\[1\]](#) The primary hazards are related to irritation of the skin, eyes, and respiratory system.[\[1\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
<b>Skin Corrosion/Irritation</b>	<b>2</b>	<b>H315: Causes skin irritation</b>
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Source:[\[1\]](#)

Signal Word:Warning[[1](#)]

Hazard Pictogram:

- alt text

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[[1](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]

## Toxicological Information

Detailed toxicological studies for **2,3-Dichloro-6-fluorobenzaldehyde** are not publicly available. The health hazards are inferred from the GHS classification.

Table 3: Summary of Toxicological Effects

Exposure Route	Effect	Source
Inhalation	<b>May cause respiratory tract irritation.</b> [ <a href="#">1</a> ]	[ <a href="#">1</a> ]
Skin Contact	Causes skin irritation.[ <a href="#">1</a> ]	[ <a href="#">1</a> ]
Eye Contact	Causes serious eye irritation. [ <a href="#">1</a> ]	[ <a href="#">1</a> ]
Ingestion	Effects not fully characterized. Wash out mouth with water and call a physician.[ <a href="#">1</a> ]	[ <a href="#">1</a> ]

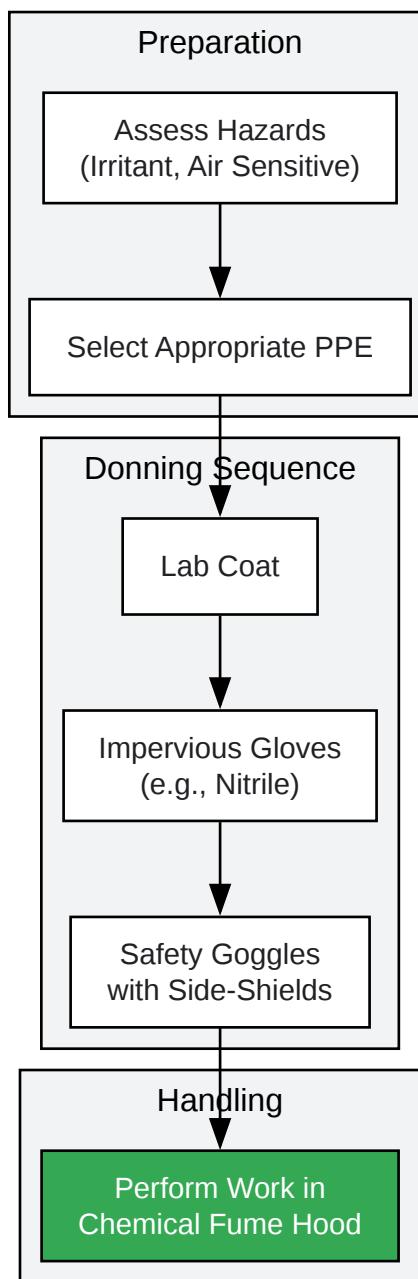
| LD50/LC50 | No data available | |

## Experimental Protocols and Handling Procedures

Safe handling is paramount to minimize exposure risk. The following protocols are based on standard laboratory practice for hazardous chemicals and information from the available safety data sheet.

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[[1](#)]
- An accessible safety shower and eyewash station must be located in the immediate vicinity of the workstation.[[1](#)]

A standard PPE protocol is required when handling this compound. The workflow for donning and using PPE should be strictly followed.



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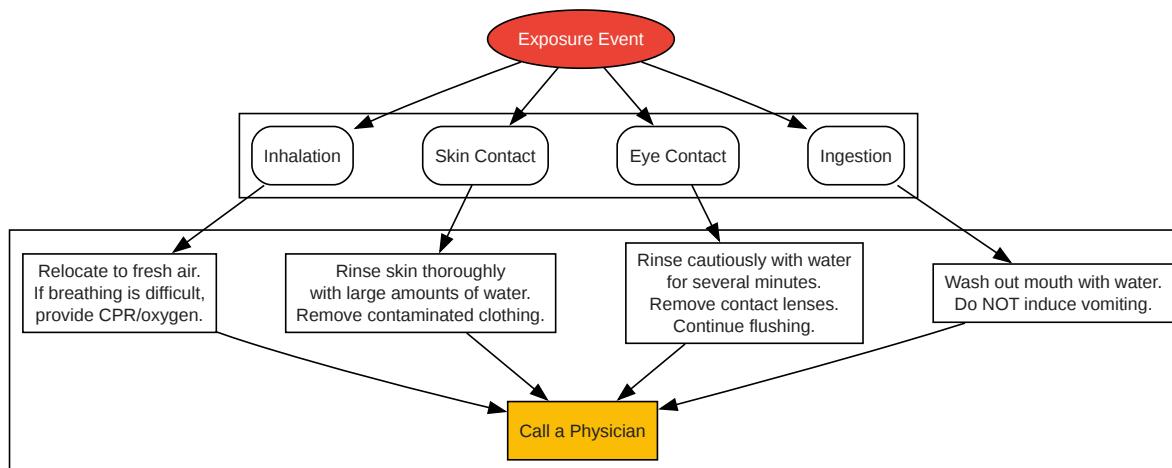
*Figure 1. Recommended Personal Protective Equipment (PPE) Workflow.*

- Handling: Avoid contact with skin and eyes.[\[1\]](#) Do not breathe dust.[\[1\]](#)
- Storage: The container should be kept tightly closed in a dry, cool, and well-ventilated place. As the material is noted to be air-sensitive, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.[\[3\]](#)

- Ensure adequate ventilation and evacuate personnel to safe areas.[1]
- Wear full personal protective equipment.[1]
- Prevent further leakage if safe to do so. Do not let the product enter drains.[1]
- For solids, sweep up and shovel into a suitable container for disposal. For solutions, absorb with an inert liquid-binding material (e.g., diatomite) and dispose of contaminated material according to regulations.[1]

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following flowchart outlines the necessary steps.



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*Figure 2. First Aid Response Protocol for Exposure.*

Detailed First Aid Protocols:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing and call a physician promptly.[1]
- Skin Contact: Rinse skin thoroughly with plenty of water.[1] Remove contaminated clothing and shoes and seek medical attention.[1]
- Inhalation: Relocate the individual to fresh air immediately.[1] If breathing is difficult, administer oxygen or CPR if necessary, but avoid mouth-to-mouth resuscitation.[1]
- Ingestion: Wash out the mouth with water.[1] Do not induce vomiting and call a physician.[1]

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. The material should be sent to an approved waste disposal plant.[4]

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- To cite this document: BenchChem. [2,3-Dichloro-6-fluorobenzaldehyde safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1306592#2-3-dichloro-6-fluorobenzaldehyde-safety-data-sheet-and-handling-precautions>

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